

# handling and safety precautions for rac 1-Palmitoyl-2-chloropropanediol

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## Compound of Interest

Compound Name: *rac 1-Palmitoyl-2-chloropropanediol*

Cat. No.: B15546445

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## Technical Support Center: rac 1-Palmitoyl-2-chloropropanediol

This technical support center provides essential information for researchers, scientists, and drug development professionals on the safe handling and use of **rac 1-Palmitoyl-2-chloropropanediol**.

## Frequently Asked Questions (FAQs)

Q1: What is **rac 1-Palmitoyl-2-chloropropanediol**?

A1: **rac 1-Palmitoyl-2-chloropropanediol** is a monoacylglycerol of palmitic acid with a chloride group at the sn-2 position.<sup>[1]</sup> Its chemical formula is C<sub>19</sub>H<sub>37</sub>ClO<sub>3</sub>.<sup>[1][2]</sup> The presence of a hydroxyl group allows for further derivatization, and the chlorine atom can act as a leaving group in substitution reactions.<sup>[1]</sup> This product is intended for research use only and is not for human or veterinary diagnostic or therapeutic use.<sup>[3][4]</sup>

Q2: What are the primary hazards associated with **rac 1-Palmitoyl-2-chloropropanediol**?

A2: According to the available safety data sheets, the substance is not classified as hazardous according to the Globally Harmonized System (GHS).<sup>[3]</sup> However, some suppliers recommend

caution, stating that it may cause skin irritation, serious eye irritation, and respiratory irritation.  
[2] It is crucial to handle the substance with care in a laboratory setting.

Q3: What personal protective equipment (PPE) should I use when handling this compound?

A3: Standard laboratory PPE is required. This includes:

- Eye Protection: Safety glasses or goggles.[2]
- Hand Protection: Impermeable and resistant gloves.[2][3] The selection of suitable glove material should be based on penetration times, rates of diffusion, and degradation.[3]
- Body Protection: A lab coat or other protective clothing.[2]
- Respiratory Protection: Use in a well-ventilated area or under a fume hood.[2] If vapors or aerosols are generated, respiratory protection may be required.

Q4: How should I properly store **rac 1-Palmitoyl-2-chloropropanediol**?

A4: The recommended storage condition is -20°C in a tightly closed container.[1][4] It should be stored in a well-ventilated place.[2] While it may be shipped at ambient temperature, long-term storage should be at the recommended temperature to ensure stability.[1][4]

Q5: What should I do in case of accidental exposure?

A5:

- After inhalation: Move the person to fresh air. If they feel unwell or have complaints, consult a doctor.[2][3]
- After skin contact: Wash the affected area with plenty of soap and water.[2] If skin irritation occurs, seek medical advice.[2] Contaminated clothing should be removed and washed before reuse.[2]
- After eye contact: Rinse the eyes cautiously with water for several minutes.[2] If contact lenses are present, remove them if it is easy to do so and continue rinsing.[2] If eye irritation persists, get medical attention.[2]

- After swallowing: Rinse the mouth with water. Do NOT induce vomiting.[2] If symptoms persist, consult a doctor.[2][3]

## Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Compound appears degraded or discolored	Improper storage (e.g., exposure to light, moisture, or incorrect temperature).	Verify storage conditions. The recommended storage is at -20°C in a tightly closed container.[1][4] Do not use if you suspect degradation.
Inconsistent experimental results	Impurity of the compound or improper handling leading to contamination.	Ensure you are using a high-purity grade of the compound. Handle the substance using appropriate PPE and in a clean environment to prevent contamination.
Difficulty dissolving the compound	Use of an inappropriate solvent.	Information on suitable solvents is limited in the provided search results. It is recommended to consult scientific literature for similar compounds or perform small-scale solubility tests with common laboratory solvents.

## Quantitative Data Summary

Property	Value	Source
CAS Number	63326-63-6	[1][5]
Molecular Formula	C19H37ClO3	[1][2][5]
Molecular Weight	~349 g/mol	[1]
Storage Temperature	-20°C	[1][4]

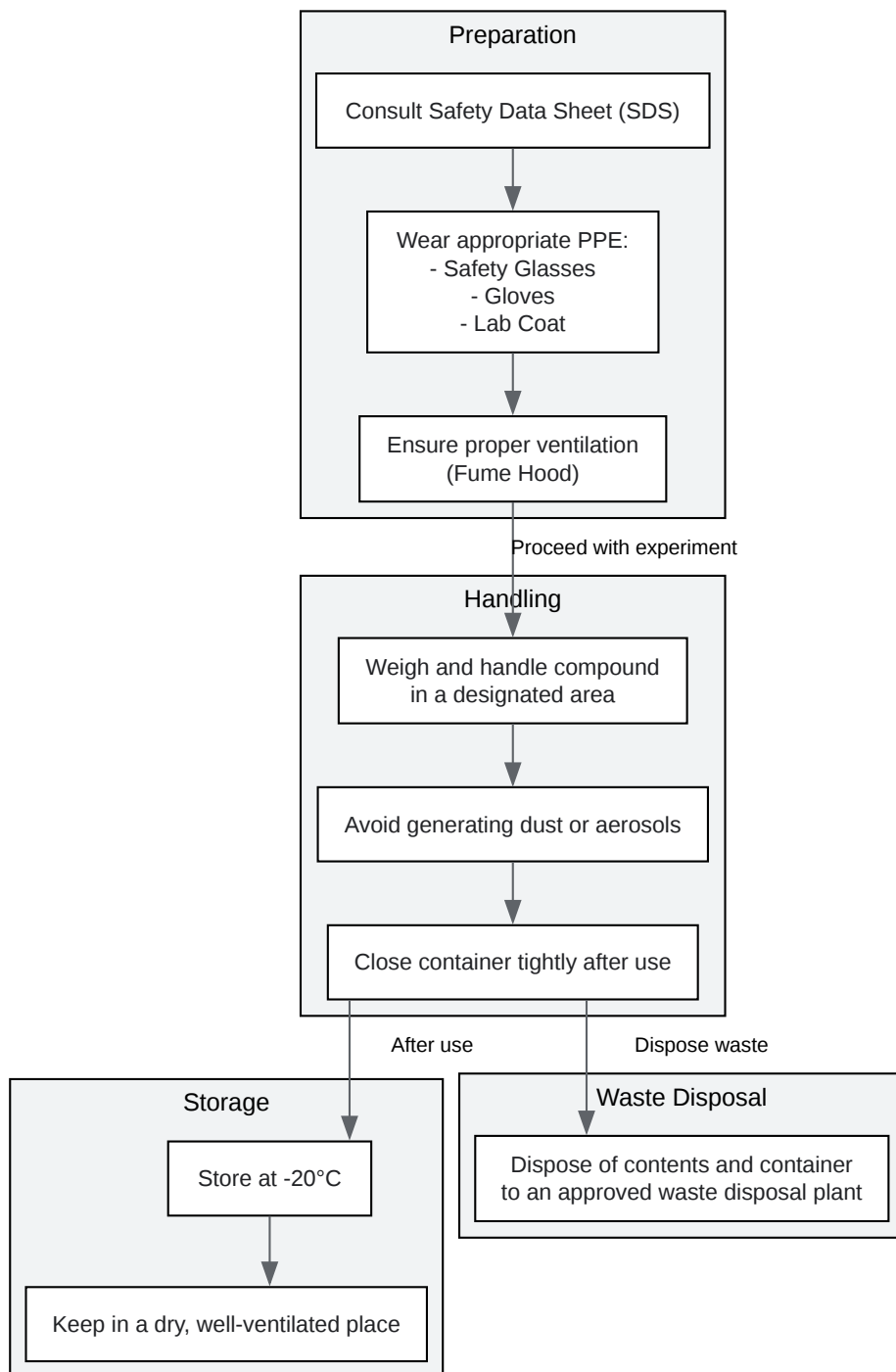
## Experimental Protocols

Detailed experimental protocols for specific applications of **rac 1-Palmitoyl-2-chloropropanediol** were not available in the initial search results. Researchers should refer to relevant scientific literature for methodologies related to their specific area of investigation. The handling and safety precautions outlined in this guide should be applied to any experimental workflow.

## Visualizations

### Logical Workflow for Safe Handling

## Safe Handling Workflow for rac 1-Palmitoyl-2-chloropropanediol

[Click to download full resolution via product page](#)Caption: Workflow for safe handling of **rac 1-Palmitoyl-2-chloropropanediol**.

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## References

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